

Essential Safety and Handling Protocols for Bicine

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Bicine*
Cat. No.: *B10764177*

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Disclaimer: The chemical "**Bicine**" is not a recognized chemical compound in available safety and chemical databases. This guide provides information for Bicine (CAS 150-25-4), a common laboratory buffer, which is a likely intended subject based on the phonetic similarity. It is crucial to verify the identity of your specific chemical and consult its Safety Data Sheet (SDS) before handling.

This document provides essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with Bicine.

Chemical and Physical Properties

Bicine, also known as N,N-Bis(2-hydroxyethyl)glycine, is a zwitterionic buffer commonly used in biochemistry and molecular biology.^{[1][2][3]} It is particularly useful for maintaining a stable pH in the range of 7.6 to 9.0.^{[2][4]}

Property	Value
Molecular Formula	C6H13NO4[1]
Molecular Weight	163.17 g/mol [1][2]
Appearance	White crystalline powder[1][5]
Melting Point	190 - 192 °C[1]
pH Range	7.6 - 9.0[2][4]
Water Solubility	163.17 g/L at 20°C[6]

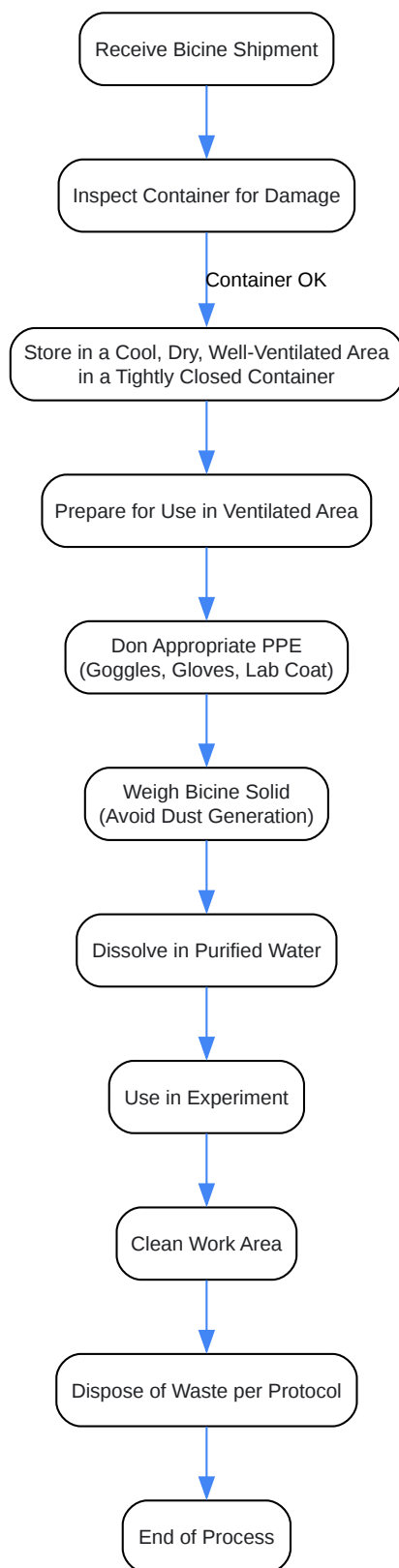
Personal Protective Equipment (PPE) and Handling

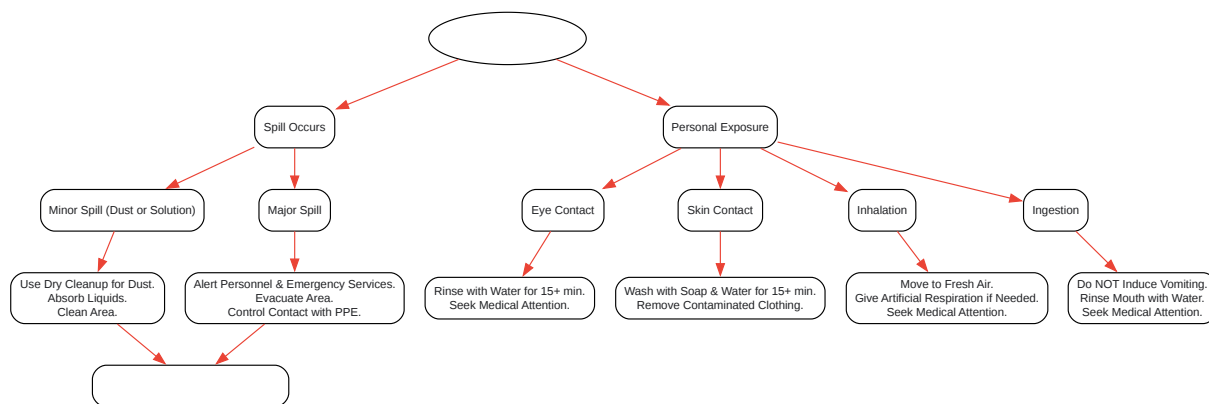
While some sources classify Bicine as not hazardous under OSHA 29 CFR 1910.1200, others indicate it can cause skin and eye irritation and may be harmful if swallowed.[1][7] Therefore, adherence to standard laboratory safety protocols is essential.

PPE	Requirement and Purpose
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[1]
Respiratory Protection	Under normal use conditions where dust is not generated, no respiratory protection is needed. [1] If dust is generated, wear a suitable respirator.[5][8]
Hygiene Measures	Handle in accordance with good industrial hygiene and safety practice.[1] Wash hands thoroughly after handling.[5] Do not eat, drink, or smoke when using this product.[7]

Standard Handling and Storage Workflow

The following diagram outlines the standard workflow for handling and storing Bicine in a laboratory setting.





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